

Application Notes and Protocols for 6-ROX Labeling in Flow Cytometry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *6-ROX hydrochloride*

Cat. No.: *B12391937*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Carboxy-X-rhodamine (6-ROX) is a bright, photostable orange-red fluorophore widely employed for labeling biomolecules such as peptides, proteins, and nucleic acids. Its favorable spectral properties make it a valuable tool in a variety of fluorescence-based applications, including flow cytometry. This document provides detailed application notes and protocols for the use of 6-ROX, particularly in the context of antibody labeling for the detection of intracellular targets by flow cytometry. A specific application focusing on the detection of Cyclooxygenase-2 (COX-2), an important enzyme in inflammatory responses, is highlighted.

Properties of 6-ROX Fluorophore

6-ROX is a rhodamine derivative that offers high fluorescence quantum yield and good photostability. The succinimidyl ester (SE) form of 6-ROX readily reacts with primary amines on proteins and other biomolecules to form stable amide bonds.[\[1\]](#)

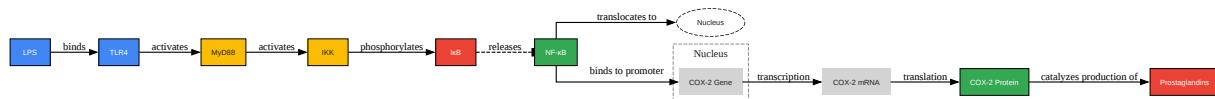
Property	Value	Reference
Excitation Maximum (λ_{ex})	~575-578 nm	[1] [2]
Emission Maximum (λ_{em})	~595-600 nm	[2] [3]
Molecular Weight (NHS Ester)	631.67 g/mol	[1]
Molar Extinction Coefficient (ϵ)	> 95,000 M ⁻¹ cm ⁻¹	[1]
Solubility	Good in DMSO, DMF	[1]
Reactive Group	N-hydroxysuccinimide (NHS) ester	[1]
Reactivity	Primary amines	[1]

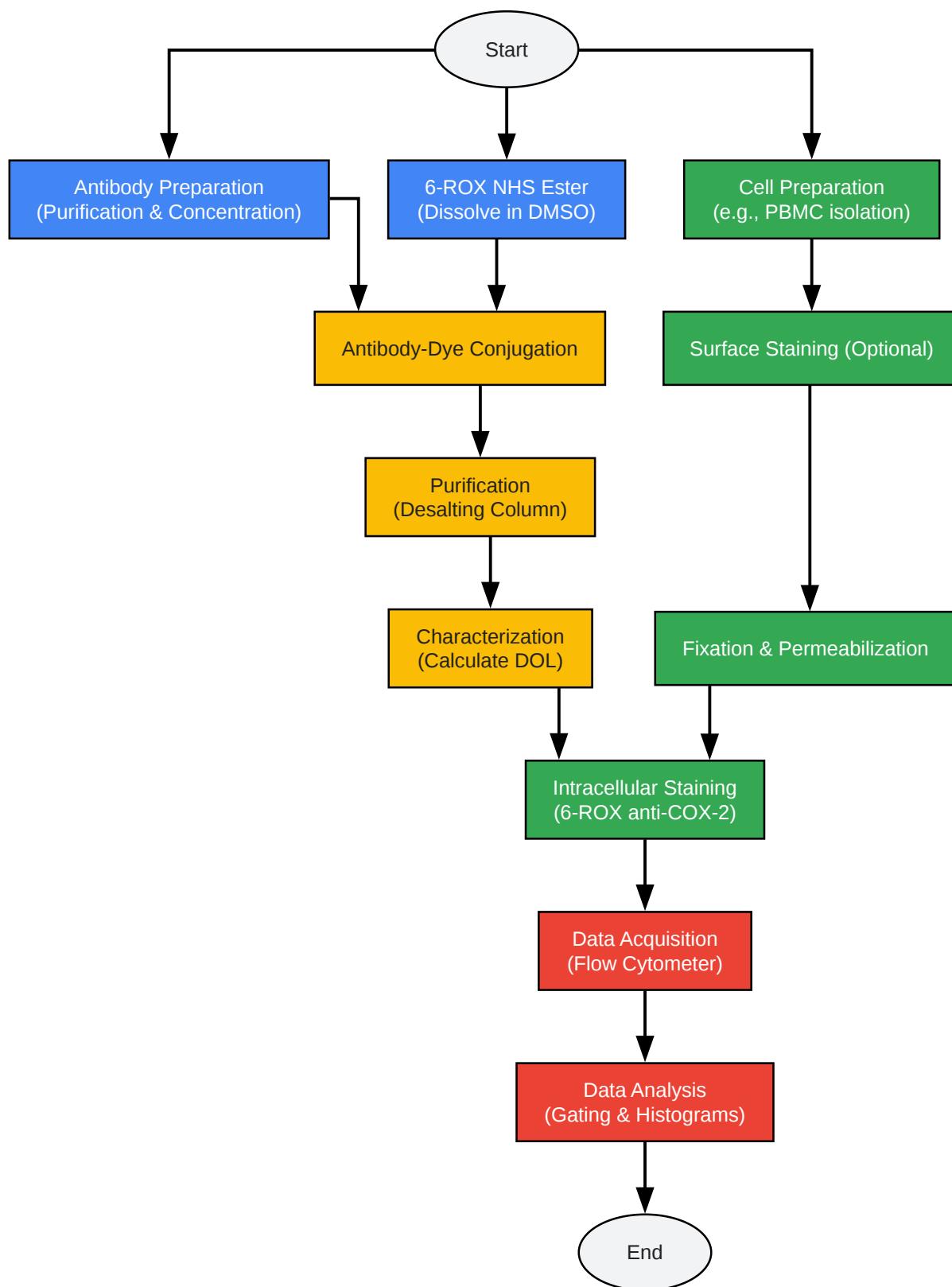
Application: Intracellular Staining of COX-2 for Flow Cytometry

Cyclooxygenase-2 (COX-2) is an enzyme that is typically induced in response to inflammatory stimuli, leading to the production of prostaglandins.[\[2\]](#) The ability to quantify intracellular COX-2 levels in different cell populations is crucial for immunology and inflammation research. The following sections provide a comprehensive workflow, from antibody conjugation with 6-ROX to the analysis of COX-2 expression by flow cytometry.

COX-2 Signaling Pathway

The expression of COX-2 is induced by various inflammatory signals, such as bacterial lipopolysaccharide (LPS). This process involves the activation of signaling cascades that lead to the activation of transcription factors like NF- κ B, which in turn drives the transcription of the COX-2 gene.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Antibody Conjugation Protocol | AAT Bioquest aatbio.com
- 3. bioconjugation.bocsci.com [bioconjugation.bocsci.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 6-ROX Labeling in Flow Cytometry]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12391937#6-rox-labeling-for-flow-cytometry-applications>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

